

2,5-Dichloro-2,5-cyclohexadiene-1,4-diol CAS registry number

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Compound of Interest

Compound Name: 2,5-Dichloro-2,5-cyclohexadiene-1,4-diol

Cat. No.: B1199288

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Technical Guide: 2,5-Dichloro-2,5-cyclohexadiene-1,4-diol

For Researchers, Scientists, and Drug Development Professionals

Introduction

2,5-Dichloro-2,5-cyclohexadiene-1,4-diol is a chlorinated organic compound of significant interest in the field of environmental science and biochemistry. It is primarily recognized as a key intermediate in the microbial degradation of lindane (γ -hexachlorocyclohexane), a persistent organochlorine pesticide. Understanding the properties and biological interactions of this diol is crucial for developing bioremediation strategies and for research into the enzymatic pathways that metabolize xenobiotic compounds. This guide provides a comprehensive overview of its chemical identity, physicochemical properties, biological role, and the experimental methodologies for its study.

Chemical Identity and CAS Registry Number

While a specific CAS Registry Number for **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** is not readily found in chemical databases, its corresponding oxidized form, 2,5-Dichloro-2,5-cyclohexadiene-1,4-dione, is registered under CAS Number 615-93-0.^[1] For the purpose of

this guide, **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** is identified by its IUPAC name and its PubChem Compound ID (CID 64).^[2]

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	2,5-dichlorocyclohexa-2,5-diene-1,4-diol
PubChem CID	64
Molecular Formula	C ₆ H ₆ Cl ₂ O ₂
Synonyms	2,5-DDOL

Physicochemical Properties

The physicochemical properties of **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** have been computationally predicted and are summarized in Table 2. These properties are essential for understanding its environmental fate, transport, and potential for bioaccumulation.

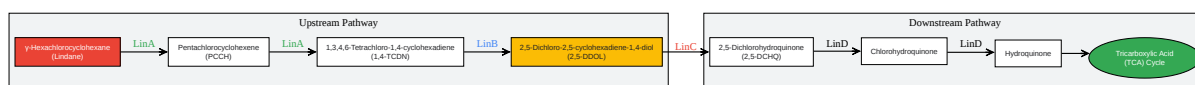
Table 2: Computed Physicochemical Properties

Property	Value	Source
Molecular Weight	181.01 g/mol	PubChem
Exact Mass	179.9744848 Da	PubChem
Topological Polar Surface Area	40.5 Å ²	PubChem
Heavy Atom Count	10	PubChem
Complexity	176	PubChem
XLogP3-AA	0.6	PubChem

Note: These properties are computationally generated and may differ from experimentally determined values.

Biological Role and Signaling Pathway

2,5-Dichloro-2,5-cyclohexadiene-1,4-diol is a critical metabolite in the aerobic degradation pathway of lindane by various bacteria, most notably *Sphingobium japonicum* UT26.[3] This pathway involves a series of enzymatic reactions that detoxify the highly persistent and toxic pesticide. The diol is formed through the action of dehydrochlorinase (LinA) and a haloalkane dehalogenase (LinB), and is subsequently converted to 2,5-dichlorohydroquinone (2,5-DCHQ) by **2,5-dichloro-2,5-cyclohexadiene-1,4-diol** dehydrogenase (LinC).[4][5]



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Aerobic degradation pathway of lindane.

Experimental Protocols

Due to its nature as a metabolic intermediate, detailed protocols for the chemical synthesis of **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** are not widely available. The primary method for its production is through enzymatic conversion from lindane or its derivatives.

Enzymatic Production of 2,5-Dichloro-2,5-cyclohexadiene-1,4-diol

This protocol outlines a general workflow for the enzymatic production of **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** using bacterial cultures or purified enzymes.

1. Culture of Lindane-Degrading Bacteria:

- Inoculate a suitable bacterial strain, such as *Sphingobium japonicum* UT26, into a minimal salts medium.

- Supplement the medium with a carbon source (e.g., glycerol) for initial growth.
- Induce the expression of the lin genes by adding a sub-lethal concentration of lindane to the culture.
- Incubate the culture under aerobic conditions at an optimal temperature (typically 25-30°C) with shaking.

2. Enzymatic Conversion using Whole Cells or Purified Enzymes:

- Whole-Cell Biotransformation: Harvest the bacterial cells by centrifugation and resuspend them in a buffer (e.g., phosphate buffer, pH 7.0). Add the substrate (lindane or a suitable precursor like 1,3,4,6-tetrachloro-1,4-cyclohexadiene) to the cell suspension and incubate.
- Purified Enzyme Assay: Utilize purified LinA and LinB enzymes. The reaction mixture should contain the enzymes in a suitable buffer with the substrate. The progress of the reaction can be monitored by measuring the release of chloride ions.[2]

3. Extraction and Purification of Metabolites:

- After the desired incubation period, acidify the culture or reaction mixture to stop the enzymatic activity.
- Extract the metabolites from the aqueous phase using an organic solvent such as ethyl acetate or hexane.
- Concentrate the organic extract under reduced pressure.
- Purify the **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** from the crude extract using techniques like column chromatography on silica gel.

Analytical Characterization

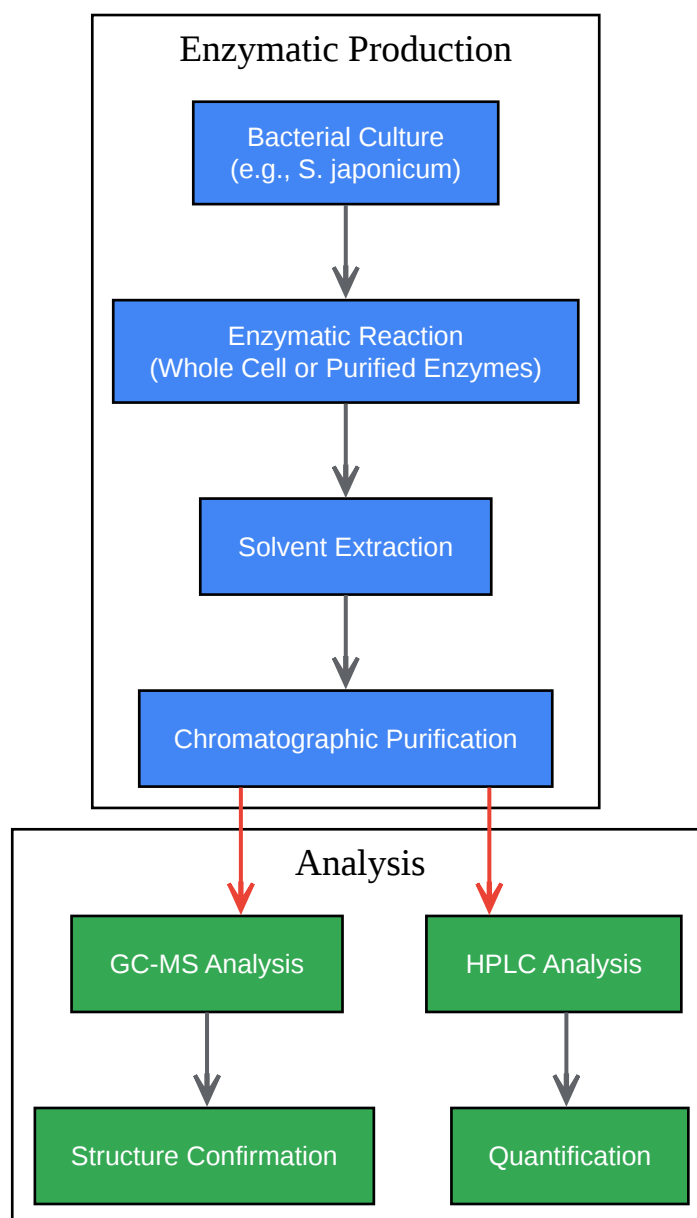
The identification and quantification of **2,5-Dichloro-2,5-cyclohexadiene-1,4-diol** and other lindane metabolites are typically performed using chromatographic and spectrometric techniques.

1. Gas Chromatography-Mass Spectrometry (GC-MS):

- This is a highly sensitive method for the identification of chlorinated compounds.[\[6\]](#)
- The extracted and purified sample is derivatized if necessary and injected into the GC-MS system.
- The mass spectrum of the diol will show a characteristic molecular ion peak and fragmentation pattern, allowing for its unambiguous identification.

2. High-Performance Liquid Chromatography (HPLC):

- HPLC coupled with a UV-Vis or mass spectrometric detector can be used for the quantification of the diol.[\[1\]](#)[\[4\]](#)
- A reverse-phase column (e.g., C18) is typically used with a mobile phase consisting of a mixture of acetonitrile and water.



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Experimental workflow for production and analysis.

Conclusion

2,5-Dichloro-2,5-cyclohexadiene-1,4-diol plays a pivotal role in the bioremediation of the environmental pollutant lindane. This technical guide provides essential information for researchers and professionals working on the degradation of chlorinated hydrocarbons and related enzymatic pathways. The provided data and experimental outlines serve as a

foundation for further investigation into the biochemistry and environmental fate of this important metabolic intermediate.

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